

Application Notes and Protocols for GNE-6901

Stock Solution Preparation

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Compound of Interest

Compound Name: GNE 6901

Cat. No.: B15619357

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These application notes provide a detailed protocol for the preparation of stock solutions of GNE-6901, a potent and selective positive allosteric modulator (PAM) of the GluN2A subunit of the N-methyl-D-aspartate (NMDA) receptor. Adherence to this protocol is crucial for ensuring the integrity, stability, and reliable performance of GNE-6901 in downstream experimental assays.

Compound Information

GNE-6901 is a valuable research tool for investigating the role of GluN2A-containing NMDA receptors in various physiological and pathological processes.^{[1][2]} Its mechanism of action involves binding to the interface between the GluN1 and GluN2A subunits of the NMDA receptor, thereby potentiating the receptor's response to glutamate.^{[2][3]}

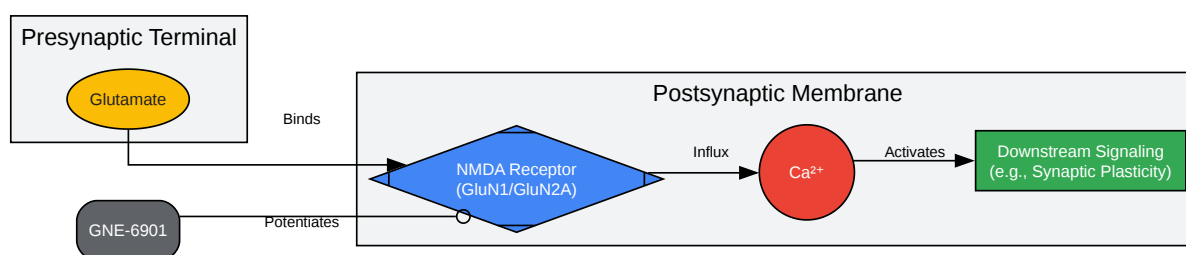
Quantitative Data Summary

For ease of reference, the key quantitative data for GNE-6901 are summarized in the table below.

Property	Value
Molecular Weight	360.40 g/mol
Chemical Formula	C ₁₈ H ₁₇ FN ₂ O ₃ S
CAS Number	1698900-69-4
Appearance	White to off-white solid
Purity	≥98%
Recommended Solvent	Dimethyl sulfoxide (DMSO)
Maximum Solubility	100 mg/mL (277.47 mM) in DMSO (with sonication)
Storage of Solid	-20°C for up to 3 years
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month

Signaling Pathway of GNE-6901

GNE-6901 acts as a positive allosteric modulator specifically targeting NMDA receptors that contain the GluN2A subunit. The binding of GNE-6901 enhances the ion channel's response to the endogenous agonist, glutamate, leading to increased calcium influx and potentiation of downstream signaling pathways.



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Caption: GNE-6901 positively modulates GluN2A-containing NMDA receptors.

Experimental Protocol: Preparation of GNE-6901 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of GNE-6901 in DMSO.

Materials:

- GNE-6901 powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), newly opened
- Sterile, amber or opaque, polypropylene or glass vials
- Calibrated analytical balance
- Sonicator (water bath or probe)
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

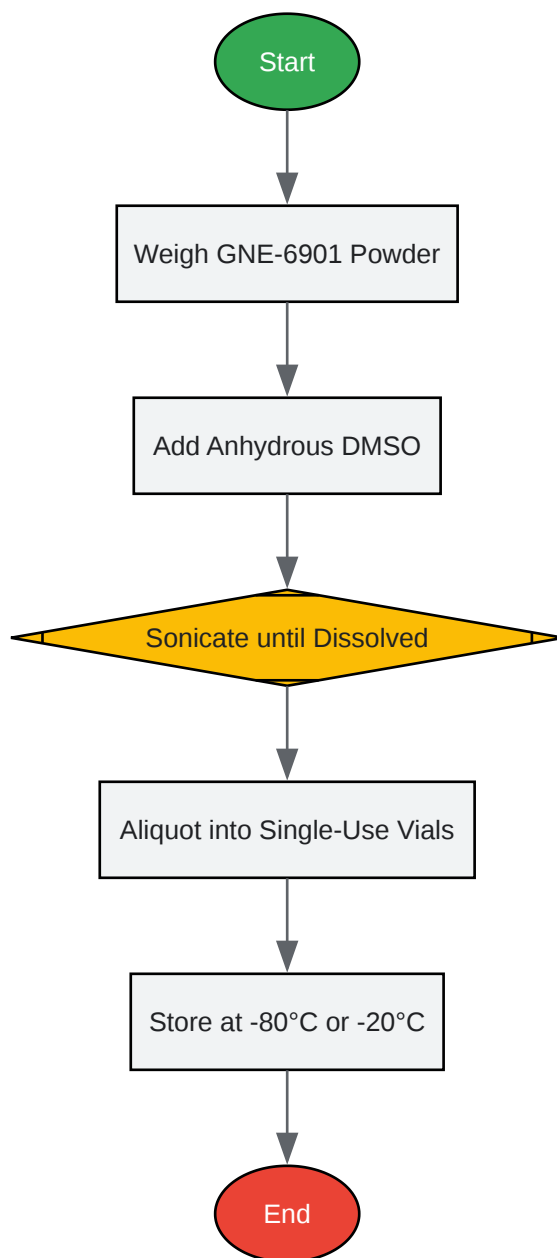
Procedure:

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Allow the vial containing GNE-6901 powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- Weighing GNE-6901:
 - Tare the analytical balance with a sterile weighing paper or directly in a sterile vial.
 - Carefully weigh the desired amount of GNE-6901 powder. For a 10 mM stock solution, the required mass can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired}$

Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000 Example for 1 mL of 10 mM stock: $10 \text{ mM} \times 1 \text{ mL} \times 360.40 \text{ g/mol} / 1000 = 3.604 \text{ mg}$

- Dissolution in DMSO:
 - Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the weighed GNE-6901 powder.
 - Vortex the vial briefly to initially mix the powder and solvent.
- Sonication:
 - To ensure complete dissolution, sonicate the solution. A water bath sonicator is recommended to avoid overheating.
 - Sonicate for 5-10 minutes, or until the solution is clear and free of any visible particulates. Due to the hygroscopic nature of DMSO, it is crucial to use a newly opened bottle to achieve maximum solubility.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, clearly labeled, amber or opaque vials. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.
 - For short-term storage (up to 1 month), aliquots can be stored at -20°C.

Workflow Diagram



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Caption: Workflow for preparing GNE-6901 stock solution.

Safety Precautions

- GNE-6901 is for research use only.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, at all times.
- In case of contact with skin or eyes, wash immediately with copious amounts of water.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information.

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References

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